

Application Notes and Protocols for the Synthesis of 2-amino-6-bromobenzothiazole

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Compound of Interest

Compound Name: 6-Bromobenzo[d]thiazole

Cat. No.: B1273717

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Audience: Researchers, scientists, and drug development professionals.

Introduction: 2-amino-6-bromobenzothiazole is a key heterocyclic building block in medicinal chemistry, utilized in the synthesis of various biologically active compounds. This document provides a detailed experimental procedure for its synthesis, a summary of its characterization data, and a visual representation of the experimental workflow.

Experimental Protocol: Synthesis of 2-amino-6-bromobenzothiazole from 4-bromoaniline

This protocol details the synthesis of 2-amino-6-bromobenzothiazole via the thiocyanation of 4-bromoaniline followed by cyclization.^{[1][2][3][4]}

Materials:

- 4-bromoaniline
- Potassium thiocyanate (KSCN)
- Glacial acetic acid
- Bromine
- 10% Sodium hydroxide (NaOH) solution

- Ethanol
- Acetonitrile (alternative solvent)[5]
- Nano BF₃/SiO₂ catalyst (for an alternative, catalyzed procedure)[5]

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice-salt bath
- Heating mantle or water bath
- Buchner funnel and filter paper
- Beakers and other standard laboratory glassware
- Thin Layer Chromatography (TLC) apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve 4-bromoaniline (1 equivalent) in glacial acetic acid.
- **Addition of Thiocyanate:** To this solution, add potassium thiocyanate (2-4 equivalents) and stir the mixture.[5]
- **Bromination:** Prepare a solution of bromine (1 equivalent) in glacial acetic acid. Cool the reaction mixture in an ice-salt bath and add the bromine solution dropwise using a dropping funnel, ensuring the temperature is maintained.[1]
- **Reaction:** After the addition of bromine is complete, continue to stir the reaction mixture at room temperature. The progress of the reaction should be monitored by Thin Layer

Chromatography (TLC).[5]

- Work-up: Once the reaction is complete, pour the reaction mixture into a beaker containing water.[5]
- Neutralization and Precipitation: Neutralize the solution with a 10% NaOH solution until a precipitate is formed.[5]
- Isolation: Collect the precipitate by filtration using a Buchner funnel. Wash the solid with cold water.[5]
- Purification: Recrystallize the crude product from ethanol to obtain pure 2-amino-6-bromobenzothiazole as a white to light yellow crystalline solid.[5][6]

Safety Precautions:

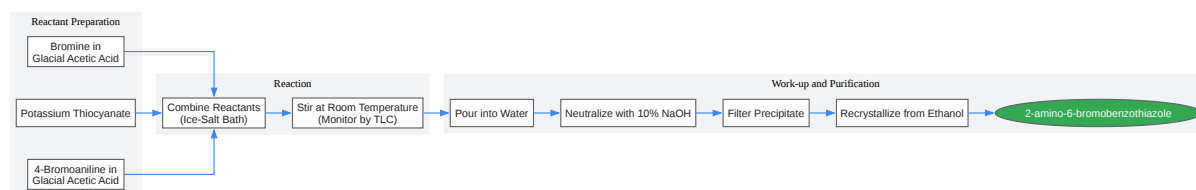
- Bromine is highly corrosive and toxic. Handle it with extreme care in a well-ventilated fume hood.
- Glacial acetic acid is corrosive.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.

Quantitative Data Summary

The following table summarizes the key quantitative data for 2-amino-6-bromobenzothiazole.

Parameter	Value	Reference(s)
Molecular Formula	C ₇ H ₅ BrN ₂ S	[7]
Molecular Weight	229.10 g/mol	[7]
Melting Point	213-217 °C (lit.)	[1][6]
Appearance	White to light yellow crystal powder	[2][5]
Yield	Up to 93%	[5][6]
Purity	97%	
FT-IR (KBr, cm ⁻¹)	3315, 3012, 2835, 1580, 1476, 1261, 920, 742, 512	[5][6]
¹ H NMR (400 MHz, CDCl ₃)	δ 5.44 (s, 2H, NH ₂), 7.4-7.5 (d, 2H, Ar-H), 7.71 (s, 1H, Ar-H)	[5]
¹³ C NMR (100 MHz, DMSO-d ₆)	δ 119, 120.9, 125.15, 126.07, 133.1, 152.15, 167.75	[5]

Experimental Workflow Diagram



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Caption: Synthesis workflow for 2-amino-6-bromobenzothiazole.

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